

Solubility of 2-Phenyl-D5-ethyl Isothiocyanate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Phenyl-D5-ethyl isothiocyanate

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This technical guide provides a comprehensive overview of the solubility characteristics of **2-Phenyl-D5-ethyl isothiocyanate** in various organic solvents. Due to the limited availability of direct quantitative data for the deuterated form, this document leverages solubility data for its non-deuterated analogue, 2-Phenylethyl isothiocyanate (PEITC), as a reliable proxy. Deuteration is not expected to significantly alter the fundamental solubility properties of the molecule.

Core Concepts: Solubility Profile

2-Phenylethyl isothiocyanate (PEITC) is a naturally occurring isothiocyanate found in cruciferous vegetables.^{[1][2]} Its structure, featuring a phenyl group and an isothiocyanate functional group, governs its solubility. The aromatic ring contributes to its solubility in nonpolar and aromatic solvents, while the polar isothiocyanate group allows for interactions with more polar solvents. Generally, isothiocyanates exhibit good solubility in a range of common organic solvents, including alcohols, ethers, and aromatic hydrocarbons.^[3]

Quantitative Solubility Data

The following table summarizes the known quantitative and qualitative solubility data for 2-Phenylethyl isothiocyanate (PEITC) in various organic solvents. This data serves as a strong estimation for the solubility of **2-Phenyl-D5-ethyl isothiocyanate**.

Solvent	Solubility of 2-Phenylethyl isothiocyanate	Temperature (°C)
Dimethyl Sulfoxide (DMSO)	~ 30 mg/mL	Not Specified
Dimethylformamide (DMF)	~ 30 mg/mL	Not Specified
Ethanol	~ 30 mg/mL	Not Specified
Heptane	Soluble	Not Specified
Triacetin	Soluble	Not Specified
Water	110 mg/L (experimental)	20

Experimental Protocols for Solubility Determination

A standard and widely accepted method for determining the solubility of a compound like **2-Phenyl-D5-ethyl isothiocyanate** is the saturation shake-flask method, followed by quantitative analysis using High-Performance Liquid Chromatography (HPLC).

Objective:

To determine the equilibrium solubility of **2-Phenyl-D5-ethyl isothiocyanate** in a selected organic solvent at a specified temperature.

Materials:

- **2-Phenyl-D5-ethyl isothiocyanate**
- Selected organic solvents (e.g., ethanol, methanol, acetone, dichloromethane)
- Glass vials with screw caps
- Thermostatically controlled shaking incubator or orbital shaker
- Syringes and syringe filters (e.g., 0.45 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)

- Volumetric flasks and pipettes
- Analytical balance

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **2-Phenyl-D5-ethyl isothiocyanate** to a glass vial.
 - Add a known volume of the selected organic solvent to the vial.
 - Tightly seal the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a shaking incubator set to a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Sample Clarification:
 - After the incubation period, cease agitation and allow the vial to stand undisturbed to permit the settling of undissolved solid.
 - For more complete separation, the vial may be centrifuged.
- Sample Collection and Preparation:
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Filter the sample through a syringe filter to remove any suspended solid particles.
 - Dilute the filtered solution with a suitable solvent to a concentration that falls within the calibration range of the analytical method.
- Quantification by HPLC:

- Analyze the diluted solution using a validated HPLC method to determine the concentration of **2-Phenyl-D5-ethyl isothiocyanate**.
- The solubility is then calculated based on the measured concentration and the dilution factor.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of **2-Phenyl-D5-ethyl isothiocyanate**.



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Caption: Workflow for Solubility Determination.

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